

Pyrocatechol Monoglucoside: A Technical Safety and Toxicity Profile

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Compound of Interest

Compound Name: Pyrocatechol monoglucoside

Cat. No.: B1631474

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Disclaimer: Direct toxicological data for **pyrocatechol monoglucoside** is largely unavailable in peer-reviewed literature and public safety databases. This document provides a comprehensive safety and toxicity profile based on the available data for its aglycone, pyrocatechol (also known as catechol), and the general metabolic understanding of phenolic glycosides. It is intended for researchers, scientists, and drug development professionals.

Executive Summary

Pyrocatechol monoglucoside is a phenolic glycoside. While specific toxicity studies on this molecule are scarce, its safety profile is intrinsically linked to its aglycone, pyrocatechol. In biological systems, glycosidic bonds can be cleaved by enzymatic hydrolysis, particularly by β -glucosidases present in various tissues and the gut microbiome. This process would release pyrocatechol, a compound with a well-documented toxicity profile. Therefore, a thorough understanding of pyrocatechol's safety is paramount when evaluating **pyrocatechol monoglucoside**.

Pyrocatechol is classified as toxic if swallowed or in contact with skin, causes skin and serious eye irritation, is suspected of causing genetic defects, and may cause cancer[1][2]. The International Agency for Research on Cancer (IARC) has classified pyrocatechol as a Group 2B carcinogen, meaning it is possibly carcinogenic to humans[3]. This technical guide summarizes the known toxicity of pyrocatechol and discusses the probable metabolic fate of **pyrocatechol monoglucoside**.

Physicochemical Properties

A summary of the available physicochemical properties for pyrocatechol is provided below. This information is relevant for understanding its potential absorption and distribution.

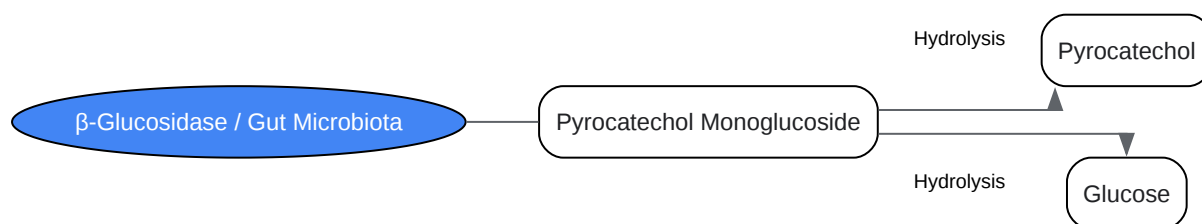
Property	Value	Reference
Molecular Formula	C6H6O2	[3]
Molecular Weight	110.11 g/mol	[3]
Appearance	Colorless crystalline solid	[4]
Water Solubility	Soluble	[3]
Log P (octanol/water)	0.88	[2]

Metabolism and Bioavailability

The toxicity of **pyrocatechol monoglucoside** is largely dependent on its conversion to pyrocatechol. The primary metabolic pathway of concern is the hydrolysis of the glycosidic bond.

Enzymatic Hydrolysis

β -Glucosidases are enzymes capable of hydrolyzing β -glucosidic bonds. These enzymes are present in various mammalian tissues and are also produced by the gut microbiota. The hydrolysis of **pyrocatechol monoglucoside** would release pyrocatechol and a glucose molecule.



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Caption: Proposed metabolic hydrolysis of **pyrocatechol monoglucoside**.

Absorption, Distribution, Metabolism, and Excretion (ADME) of Pyrocatechol

Once formed, pyrocatechol is readily absorbed. Its metabolism primarily involves conjugation reactions, such as glucuronidation and sulfation, to facilitate excretion. However, a portion of pyrocatechol can undergo oxidation to form reactive intermediates.

Toxicological Profile of Pyrocatechol

The following sections detail the known toxicological effects of pyrocatechol.

Acute Toxicity

Pyrocatechol is classified as toxic by oral and dermal routes of exposure.

Test	Species	Route	Value	Reference
LD50	Rat	Oral	300 mg/kg	[5]
LD50	Rat	Dermal	600 mg/kg	[5]

Irritation and Sensitization

Pyrocatechol is a known irritant to the skin and eyes.

Effect	Observation	Reference
Skin Irritation	Causes skin irritation.	[1]
Eye Irritation	Causes serious eye irritation.	[1]
Skin Sensitization	May cause an allergic skin reaction.	[2]

Genotoxicity and Mutagenicity

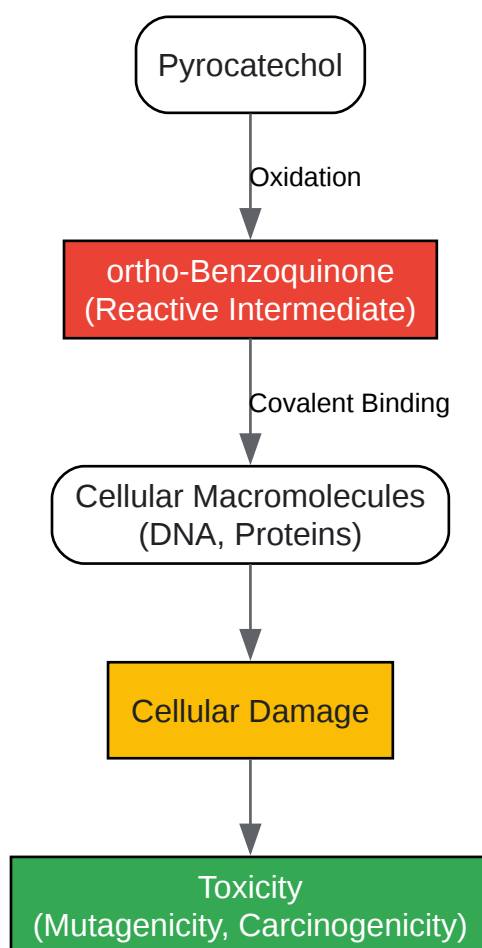
Pyrocatechol is suspected of causing genetic defects. In vitro studies have shown that it can induce gene mutations in mammalian cells[6].

Carcinogenicity

The International Agency for Research on Cancer (IARC) has classified pyrocatechol as a Group 2B carcinogen, indicating it is possibly carcinogenic to humans[3]. Studies in rats have shown that oral exposure to pyrocatechol can induce adenocarcinomas in the glandular stomach[3][6].

Mechanism of Toxicity

The toxicity of pyrocatechol is believed to be mediated by its oxidation to reactive intermediates, such as ortho-benzoquinone. These reactive species can covalently bind to cellular macromolecules like DNA and proteins, leading to cellular damage, mutations, and potentially cancer.

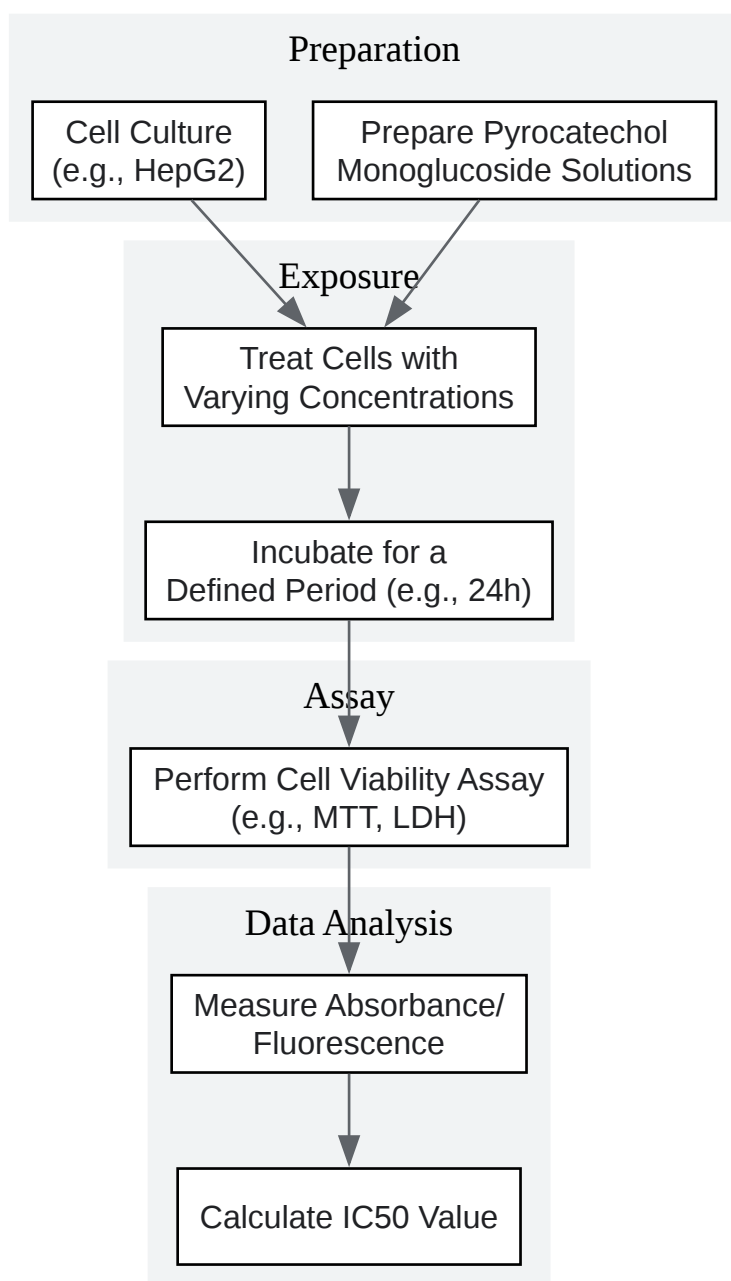


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Caption: Proposed mechanism of pyrocatechol-induced toxicity.

Experimental Protocols

Detailed experimental protocols for the key toxicity studies cited are not available in the summarized search results. For specific methodologies, researchers should refer to the original publications. However, a general workflow for assessing the in vitro cytotoxicity of a compound like **pyrocatechol monoglucoside** is provided below.



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Caption: General workflow for in vitro cytotoxicity assessment.

Conclusion and Recommendations

There is a significant data gap regarding the specific toxicity of **pyrocatechol monoglucoside**. However, based on the well-established toxicity of its aglycone, pyrocatechol, and the high probability of in vivo hydrolysis, caution is warranted. It is recommended that any safety

assessment of **pyrocatechol monoglucoside** considers the toxicological profile of pyrocatechol.

For drug development professionals, it is crucial to conduct studies to determine the metabolic fate of **pyrocatechol monoglucoside** in relevant biological systems. This should include in vitro metabolism studies using liver microsomes and hepatocytes, as well as in vivo pharmacokinetic studies to assess the extent of pyrocatechol formation. Furthermore, direct toxicological testing of **pyrocatechol monoglucoside**, including acute toxicity, genotoxicity, and carcinogenicity studies, is necessary to establish a definitive safety profile.

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